

3-Chloro-2-pyrazinamine CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Chloro-2-pyrazinamine

Cat. No.: B041553

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Technical Guide: 3-Chloro-2-pyrazinamine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Chloro-2-pyrazinamine** (CAS Number: 6863-73-6), a heterocyclic amine of interest in medicinal chemistry and drug discovery. This document collates available data on its chemical and physical properties, synthesis, and the biological activities of its derivatives.

Core Compound Identification and Properties

3-Chloro-2-pyrazinamine, also known as 2-Amino-3-chloropyrazine, is a pyrazine derivative with the chemical formula $C_4H_4ClN_3$.

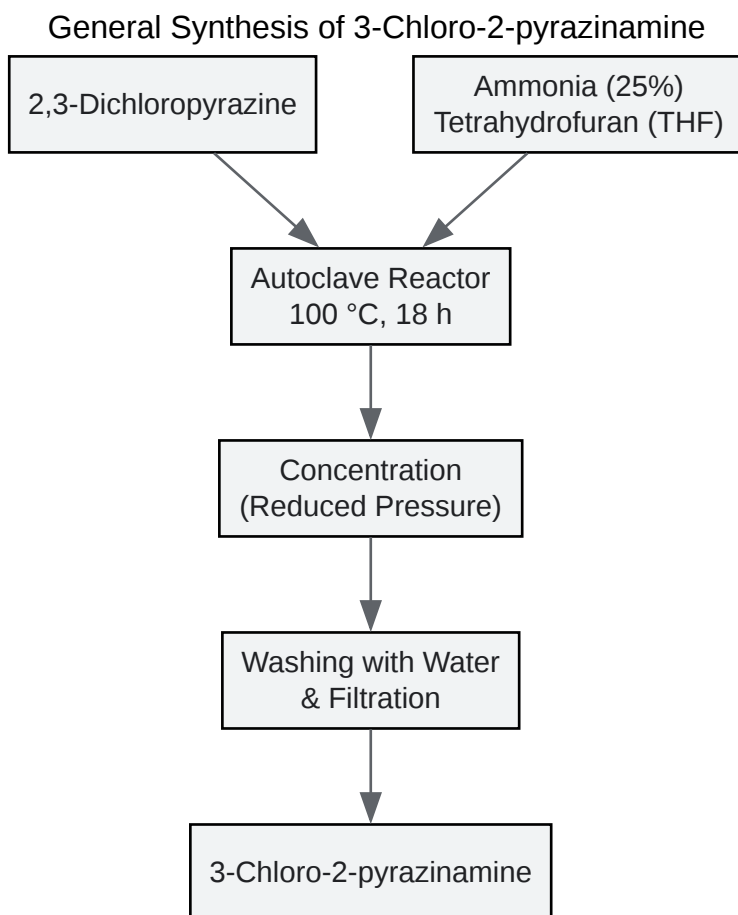
Property	Value	Source(s)
CAS Number	6863-73-6	[1][2][3][4][5][6]
Molecular Formula	C ₄ H ₄ ClN ₃	[1][2][3][4][6]
Molecular Weight	129.55 g/mol	[1][2][3][4][5]
Physical Form	Solid	[1]
Melting Point	166-175 °C	[1]
Solubility	Slightly soluble in water	[4]
IUPAC Name	3-chloropyrazin-2-amine	[2][3]
Synonyms	2-Amino-3-chloropyrazine, 3-Chloropyrazin-2-amine, 3-Chloro-pyrazin-2-ylamine	[1][2][5]

Synthesis of 3-Chloro-2-pyrazinamine

A general method for the synthesis of 2-Amino-3-chloropyrazine involves the reaction of 2,3-dichloropyrazine with ammonia.

Experimental Protocol: Synthesis from 2,3-Dichloropyrazine

A general procedure for the synthesis of 2-amino-3-chloropyrazine from 2,3-dichloropyrazine is as follows: 2,3-dichloropyrazine is suspended in a mixture of 25% ammonia and tetrahydrofuran (THF) in an autoclave reactor. The mixture is heated to 100 °C and allowed to react for 18 hours. After cooling to room temperature, the reaction mixture is concentrated under reduced pressure. The resulting residue is ground with distilled water, filtered, and the solid product is dried to yield 2-amino-3-chloropyrazine.[4]



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A flowchart illustrating the general synthesis of **3-Chloro-2-pyrazinamine**.

Spectroscopic Data

Type	Data	Source(s)
Mass Spectrum	(Electrospray positive ionization mode, ES+) m/z: 130.1	[4]
¹ H NMR	(400 MHz, CDCl ₃): δ 7.94 (d, J=2.53 Hz, 1H), 7.72 (d, J=2.53 Hz, 1H), 4.90-5.12 (broad single peak, 2H)	[4]

Applications in Research and Drug Development

3-Chloro-2-pyrazinamine serves as a building block in the synthesis of more complex molecules with potential therapeutic applications. Notably, it is a precursor in the synthesis of N-pyrazinylthiourea derivatives, which have been investigated for their tuberculostatic activity. [4][7]

While direct biological studies on **3-Chloro-2-pyrazinamine** are limited in the provided search results, derivatives of the closely related compound, 3-chloropyrazine-2-carboxamide, have been synthesized and evaluated for their antimicrobial properties. These studies provide insight into the potential of the chloropyrazine scaffold in drug discovery.

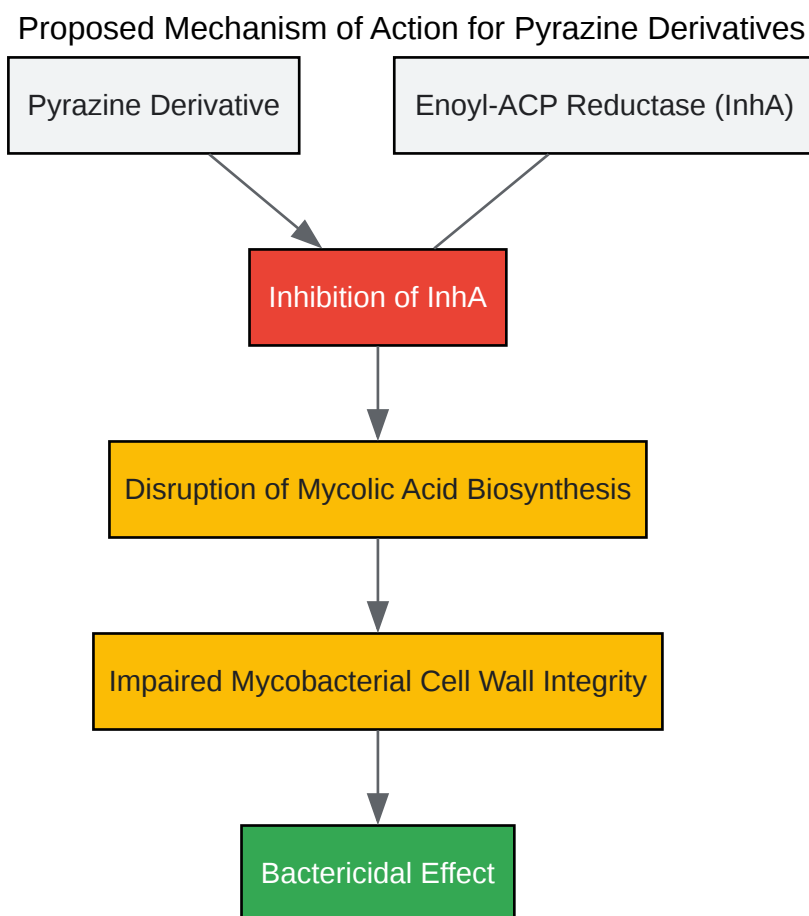
Antimicrobial Activity of Related Pyrazine Derivatives

Derivatives of 3-chloropyrazine-2-carboxamide have been synthesized through aminodehalogenation with various benzylamines. Several of these derivatives have demonstrated in vitro activity against *Mycobacterium tuberculosis* H37Rv, with some compounds showing activity equivalent to the standard drug, pyrazinamide. [1][8] The minimum inhibitory concentration (MIC) values for some of these derivatives ranged from 6 to 42 μM. [1][8] Moderate activity against *Enterococcus faecalis* and *Staphylococcus aureus* has also been observed for some derivatives. [1]

Proposed Mechanism of Action for Derivatives

Molecular docking studies on active 3-benzylaminopyrazine-2-carboxamide derivatives suggest a potential mechanism of action involving the inhibition of the mycobacterial enoyl-ACP

reductase (InhA).^{[1][8]} InhA is a critical enzyme in the biosynthesis of mycolic acids, which are essential components of the mycobacterial cell wall. Inhibition of this enzyme disrupts cell wall synthesis, leading to bacterial death.



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A diagram of the proposed mechanism of action for certain pyrazine derivatives.

Safety and Handling

Globally Harmonized System (GHS) classifications for 2-Amino-3-chloropyrazine indicate the following hazard statements:

- H315: Causes skin irritation.

- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Standard laboratory safety protocols, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat, should be followed when handling this compound. Work should be conducted in a well-ventilated area.^[1]

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